

Spectroscopic data of 2-methoxybenzoic acid

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Compound of Interest

Compound Name: *o*-Methoxybenzenesulphinic acid

CAS No.: 13165-78-1

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An In-depth Technical Guide to the Spectroscopic Data of 2-Methoxybenzoic Acid

Introduction

2-Methoxybenzoic acid (*o*-anisic acid), with the molecular formula $C_8H_8O_3$ and a molecular weight of 152.15 g/mol, is a significant chemical intermediate in the synthesis of pharmaceuticals, agrochemicals, and fragrances.[1][2] As a benzoic acid derivative, it plays a role as a non-steroidal anti-inflammatory drug and a flavouring agent.[2][3] Accurate and unambiguous identification of this compound is paramount for quality control, reaction monitoring, and regulatory compliance. This guide provides a detailed analysis of the key spectroscopic data— 1H NMR, ^{13}C NMR, IR, and Mass Spectrometry—that define its molecular structure, offering field-proven insights and validated protocols for its characterization.

Molecular Structure and Spectroscopic Correlation

The unique arrangement of the carboxyl and methoxy functional groups at the ortho positions on the benzene ring dictates the compound's chemical and spectral properties. Understanding this structure is fundamental to interpreting the spectroscopic data that follows. The proximity of these electron-withdrawing (carboxyl) and electron-donating (methoxy) groups creates a

distinct electronic environment that influences chemical shifts and coupling constants in NMR, vibrational frequencies in IR, and fragmentation patterns in mass spectrometry.

Caption: Molecular structure of 2-methoxybenzoic acid with key atoms labeled.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

Proton NMR provides detailed information about the hydrogen atom environments in the molecule. The spectrum of 2-methoxybenzoic acid is characterized by distinct signals for the carboxylic acid proton, the methoxy group protons, and the four aromatic protons.

Causality and Interpretation: The carboxylic acid proton is highly deshielded, appearing as a broad singlet at a very downfield chemical shift (typically >10 ppm) due to the acidic nature and hydrogen bonding, which facilitates chemical exchange.^{[4][5]} The three protons of the methoxy group are equivalent and appear as a sharp singlet, as they have no adjacent protons to couple with.^[4] The aromatic protons are found in the typical aromatic region (6.8-8.1 ppm) and exhibit complex splitting patterns (multiplets) due to spin-spin coupling with neighboring aromatic protons.^{[1][4]}

Data Summary:

Proton Assignment	Chemical Shift (δ) ppm	Multiplicity	Integration
-COOH	~10.5 - 13.0	Broad Singlet	1H
Aromatic H	~6.9 - 8.1	Multiplets	4H
-OCH ₃	~3.7 - 3.9	Singlet	3H

Note: Chemical shifts are typically referenced to TMS in a solvent like CDCl₃ or DMSO-d₆.^{[1][4]}

Experimental Protocol: ¹H NMR

- Sample Preparation: Dissolve 5-10 mg of 2-methoxybenzoic acid in approximately 0.6 mL of a suitable deuterated solvent (e.g., CDCl₃, DMSO-d₆) in a standard 5 mm NMR tube.^[1]

- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 300 MHz or higher).[1][2]
- Acquisition: Acquire the spectrum with a sufficient number of scans to achieve a high signal-to-noise ratio.
- Processing: Process the raw data (FID) by applying Fourier transformation, phase correction, and baseline correction. Calibrate the chemical shift scale using the residual solvent peak or an internal standard (TMS).

¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy

Carbon NMR spectroscopy identifies the different carbon environments within the molecule. In the proton-decoupled ¹³C NMR spectrum of 2-methoxybenzoic acid, eight distinct signals are expected, corresponding to the eight carbon atoms.

Causality and Interpretation: The carboxyl carbon is the most deshielded, appearing furthest downfield (>165 ppm) due to the strong electron-withdrawing effect of the two oxygen atoms.[4] The carbon atom attached to the methoxy group (C2) is also significantly deshielded. The remaining aromatic carbons appear in the 110-150 ppm range.[4] The methoxy carbon (-OCH₃) is the most shielded, appearing furthest upfield (~56 ppm).[4][6]

Data Summary:

Carbon Assignment	Chemical Shift (δ) ppm
-COOH	~165 - 175
Aromatic C-O	~160
Aromatic C-H / C-C	~110 - 133
-OCH ₃	~55 - 57

Note: Data from a spectrum recorded in D₂O.[6]

Experimental Protocol: ¹³C NMR

- **Sample Preparation:** Prepare the sample as described for ^1H NMR, though a slightly higher concentration may be beneficial.
- **Instrumentation:** Use a high-field NMR spectrometer equipped with a broadband probe.[1]
- **Acquisition:** Acquire a proton-decoupled spectrum to ensure each unique carbon appears as a singlet. A larger number of scans is typically required compared to ^1H NMR due to the lower natural abundance of the ^{13}C isotope.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Causality and Interpretation: The most prominent feature in the IR spectrum of 2-methoxybenzoic acid is the very broad O-H stretching band of the carboxylic acid, which spans from approximately 2500 to 3300 cm^{-1} . This broadening is a direct result of intermolecular hydrogen bonding.[4] A strong, sharp absorption peak corresponding to the carbonyl ($\text{C}=\text{O}$) stretch of the carboxylic acid is observed around 1680–1720 cm^{-1} . [4] The spectrum also shows characteristic C-O stretching for the ether linkage and aromatic C-H stretches.[4]

Data Summary:

Wavenumber (cm^{-1})	Functional Group	Vibration Type
~2500 - 3300	Carboxylic Acid (-OH)	O-H Stretch (Broad)
~3000 - 3100	Aromatic C-H	C-H Stretch
~1680 - 1720	Carboxylic Acid ($\text{C}=\text{O}$)	$\text{C}=\text{O}$ Stretch (Strong)

| ~1200 - 1300 | Ether (Ar-O-CH_3) | C-O Stretch |

Experimental Protocol: Attenuated Total Reflectance (ATR)-FTIR

- **Sample Preparation:** Place a small amount of the solid 2-methoxybenzoic acid powder directly onto the ATR crystal.[1]

- Instrumentation: Use a Fourier-Transform Infrared (FTIR) spectrometer with an ATR accessory.^[1]^[2]
- Acquisition: Record a background spectrum of the clean, empty ATR crystal. Then, record the sample spectrum. The instrument software will automatically subtract the background. Data is typically collected from 4000 to 400 cm^{-1} .^[1]

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound, which aids in confirming its identity and structure.

Causality and Interpretation: In electron ionization (EI) mass spectrometry, the molecular ion peak $[\text{M}]^+$ is expected at an m/z (mass-to-charge ratio) corresponding to the molecular weight of 2-methoxybenzoic acid (152.15 g/mol).^[2] Common fragmentation pathways include the loss of a methyl group ($-\text{CH}_3$) to give a fragment at m/z 137, or the loss of a hydroxyl radical ($-\text{OH}$) from the carboxylic acid group to yield a prominent peak at m/z 135. Further fragmentation can lead to other characteristic ions.^[2]

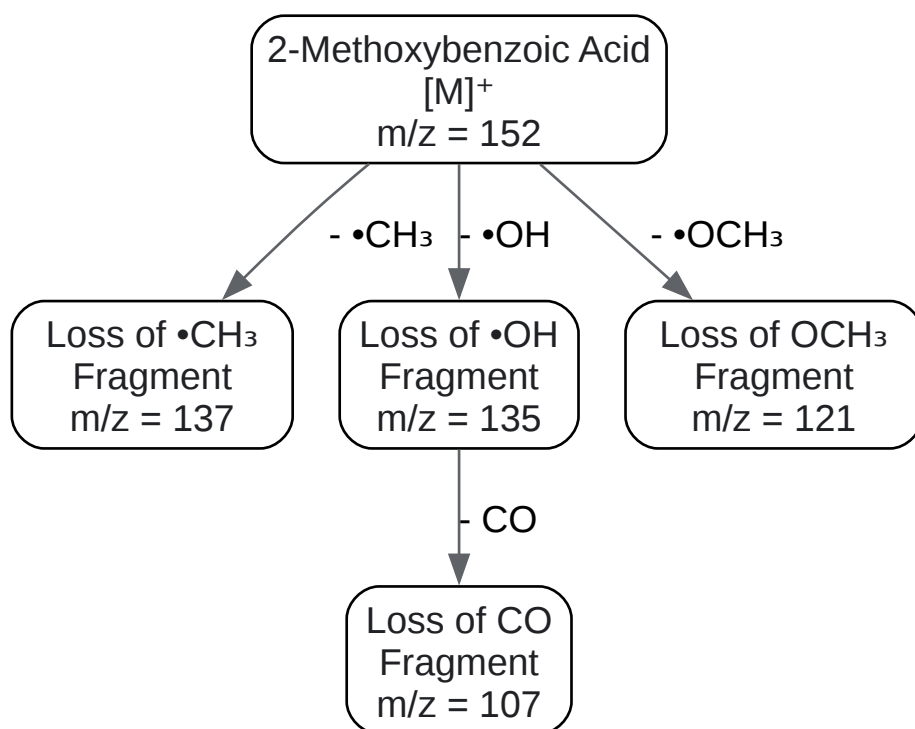


Figure 2. Key Fragmentation Pathways in Mass Spectrometry

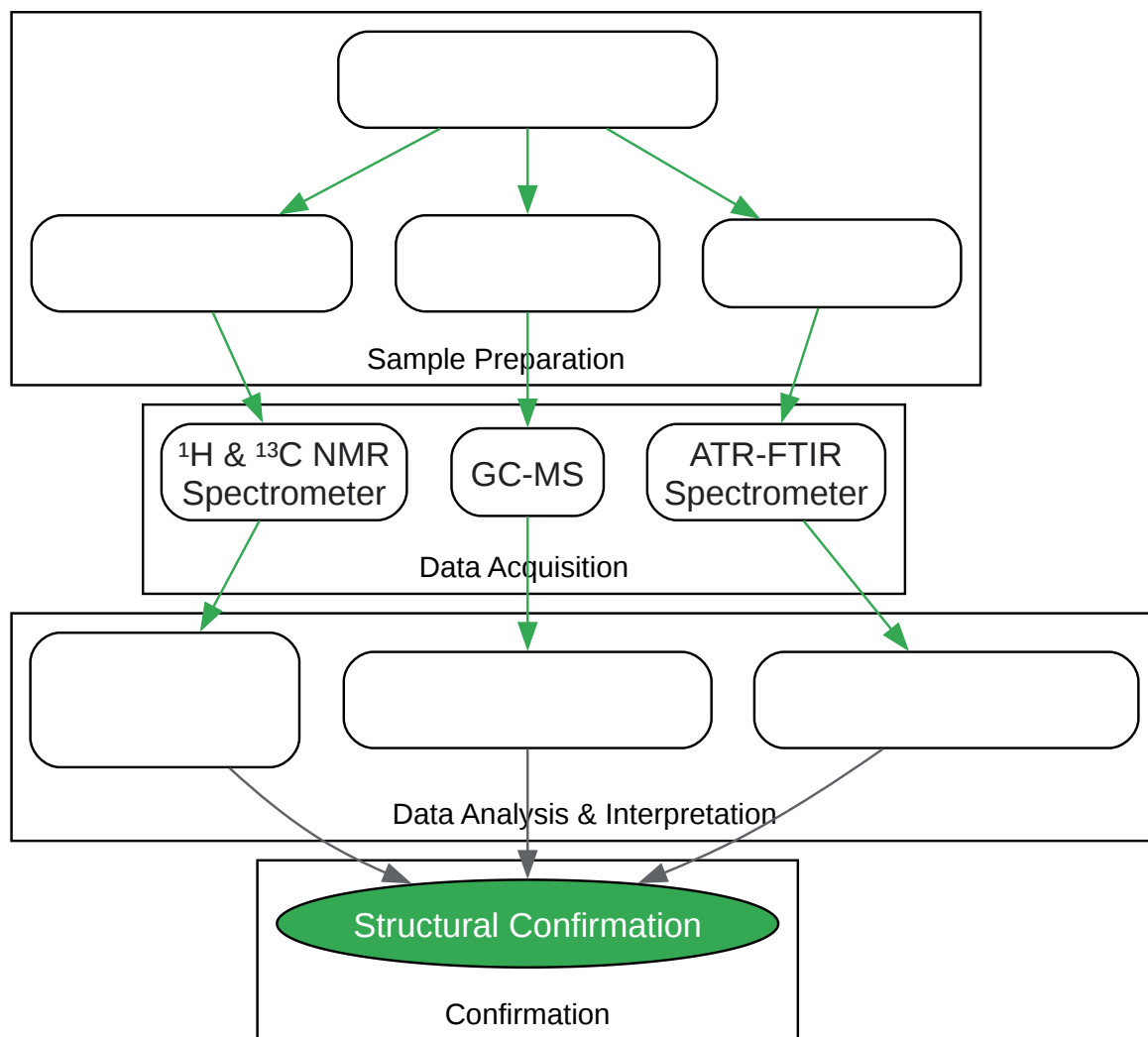


Figure 3. General Spectroscopic Analysis Workflow

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Sources

- [1. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [2. 2-Methoxybenzoic acid | C₈H₈O₃ | CID 11370 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. Showing Compound 2-Methoxybenzoic acid \(FDB010544\) - FooDB \[foodb.ca\]](#)
- [4. Describe the expected spectral peaks for 2-methoxybenzoic acid \(o-anisic .. \[askfilo.com\]](#)
- [5. Solved Interpret the 1H NMR and 13C NMR spectra | Chegg.com \[chegg.com\]](#)
- [6. PhytoBank: 13C NMR Spectrum \(PHY0064709\) \[phytobank.ca\]](#)
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